

Application of Ethofumesate in Combination with Other Herbicides: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Ethofumesate*

Cat. No.: *B166128*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **ethofumesate** in combination with other herbicides. The information is intended for researchers, scientists, and professionals involved in the development and application of weed management strategies. The focus is on synergistic and effective herbicide combinations, primarily within sugar beet cultivation, a crop where **ethofumesate** plays a crucial role.

Application Notes

Ethofumesate is a selective systemic herbicide belonging to the benzofuran family. It is primarily absorbed by the emerging shoots and roots of weeds and inhibits lipid synthesis.[1][2]

Ethofumesate is effective for the pre- and post-emergence control of a wide range of annual grasses and broadleaf weeds.[1][3] Its efficacy can be significantly enhanced when used in tank-mixes or sequential programs with other herbicides, broadening the spectrum of controlled weeds and helping to manage herbicide resistance.[4]

Key considerations for the application of **ethofumesate** in combination with other herbicides include:

- Timing of Application: Combinations can be applied pre-emergence (PRE) or post-emergence (POST). PRE applications target weeds before they emerge, while POST

applications are effective against already emerged, typically small, weeds.

- **Tank-Mix Partners:** Common and effective tank-mix partners for **ethofumesate** include phenmedipham, desmedipham, metamitron, triflurosulfuron-methyl, s-metolachlor, and glyphosate.
- **Crop Safety:** While **ethofumesate** is generally safe for sugar beets, combinations with other herbicides can sometimes lead to transient crop injury, especially under stressful environmental conditions. Careful attention to application rates and crop growth stage is crucial.
- **Weed Spectrum:** The choice of tank-mix partner(s) should be based on the prevalent weed species in the field. For instance, combinations with phenmedipham and desmedipham are effective against a broad spectrum of broadleaf weeds, while tank-mixing with glyphosate can enhance the control of difficult-to-manage weeds in glyphosate-resistant sugar beets.
- **Adjuvants:** The addition of adjuvants, such as methylated seed oils or crop oil concentrates, can improve the efficacy of post-emergence applications of **ethofumesate** combinations, particularly on weeds with waxy leaf surfaces.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the efficacy of **ethofumesate** in combination with other herbicides.

Table 1: Efficacy of **Ethofumesate** and Metamitron Combinations on Weed Control and Sugar Beet Yield

Herbicide Treatment	Application Rate (g a.i./ha)	Common Lambsquarters Control (%)	Hairy Nightshade Control (%)	Common Purslane Control (%)	Sugar Beet Root Yield (ton/acre)
Metamitron	Varies	Incomplete	Incomplete	Incomplete	18.7 - 39.5
Ethofumesate	Varies	Incomplete	Incomplete	Incomplete	18.7 - 39.5
Metamitron + Ethofumesate (PRE)	Varies	100	100	100	45.1 - 49.0
Glyphosate	Varies	-	-	-	45.9
Untreated Control	-	-	-	-	12.6

Data sourced from a study on the pre-emergence application of metamitron and **ethofumesate**.

Table 2: Efficacy of Phenmedipham, Desmedipham, and **Ethofumesate** Combinations with Other Herbicides on Broadleaf Weeds

Herbicide Treatment	Application Rate (g a.i./ha)	Chenopodium album Control (%)	Tripleurospermum perforatum Control (%)
Phenmedipham + Desmedipham + Ethofumesate	1029	High	Lower
Phenmedipham + Desmedipham + Ethofumesate + Triflurosulfuron	822 + Triflurosulfuron	Lower	Higher
Phenmedipham + Ethofumesate + Metamitron	544 + 500 + 700	-	-

Data compiled from studies evaluating various tank-mixes for broadleaf weed control in sugar beet.

Table 3: Post-Emergence Control of Various Weed Species with **Ethofumesate** and Glyphosate Combinations

Herbicide Treatment	Application Rate (fl oz/A)	Lambsquarters Control (%)	Redroot Pigweed Control (%)	Waterhemp Control (%)
Ethofumesate (2 applications)	12	-	-	95
Ethofumesate (2 applications)	32	-	-	100
Glyphosate (2 applications)	28	70 - 90	-	Lower than Ethofumesate
Ethofumesate + Glyphosate	Varies	Improved vs. alone	Improved vs. alone	Improved vs. alone

Based on probe experiments evaluating post-emergence weed control.

Experimental Protocols

Protocol 1: Evaluation of Pre-Emergence **Ethofumesate** and Metamitron Tank-Mixes for Weed Control in Sugar Beets

1. Objective: To assess the efficacy of pre-emergence applications of **ethofumesate** and metamitron, alone and in combination, for the control of broadleaf weeds and their impact on sugar beet yield.

2. Experimental Design:

- Design: Randomized complete block design.
- Replications: 4 replicates per treatment.

- Plot Size: Individual plots of sufficient size to allow for weed counts and yield assessment (e.g., 10 ft x 30 ft).

3. Treatments:

- Untreated control.
- Metamitron alone at various rates.
- **Ethofumesate** alone at various rates.
- Tank-mix of metamitron and **ethofumesate** at various rates.
- Standard commercial treatment (e.g., glyphosate).

4. Application:

- Timing: Pre-emergence, shortly after planting sugar beet seeds and before weed emergence.
- Equipment: Calibrated backpack sprayer or small plot sprayer with appropriate nozzles to ensure uniform coverage.
- Carrier Volume: Typically 10-20 gallons per acre.

5. Data Collection:

- Weed Counts: Identify and count weed species within designated quadrats in each plot at 4 and 8 weeks after treatment.
- Crop Injury: Visually assess sugar beet injury (stunting, chlorosis) at 1, 2, and 4 weeks after treatment using a 0-100% scale (0 = no injury, 100 = complete crop death).
- Yield: At harvest, measure the root yield from the center rows of each plot.

6. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).

- Use a suitable mean separation test (e.g., Tukey's HSD) to compare treatment means.

Protocol 2: Post-Emergence Efficacy of **Ethofumesate** in Combination with Phenmedipham, Desmedipham, and Other Herbicides

1. Objective: To determine the efficacy of post-emergence applications of **ethofumesate** in a three-way tank-mix with phenmedipham and desmedipham, and to evaluate the synergistic effects of adding other herbicides like triflurosulfuron or metatritron.

2. Experimental Design:

- Design: Randomized complete block design.
- Replications: 4 replicates per treatment.
- Plot Size: As described in Protocol 1.

3. Treatments:

- Untreated control.
- Phenmedipham + desmedipham + **ethofumesate** at a standard rate.
- Phenmedipham + desmedipham + **ethofumesate** at a reduced rate.
- Phenmedipham + desmedipham + **ethofumesate** + triflurosulfuron.
- Phenmedipham + desmedipham + **ethofumesate** + metatritron.
- Hand-weeded control.

4. Application:

- Timing: Post-emergence, when the majority of target weeds are at the 2-4 leaf stage and sugar beets have at least 2 true leaves.
- Equipment: Calibrated sprayer as in Protocol 1.

- Adjuvant: Include a suitable adjuvant (e.g., methylated seed oil) as recommended to enhance foliar uptake.

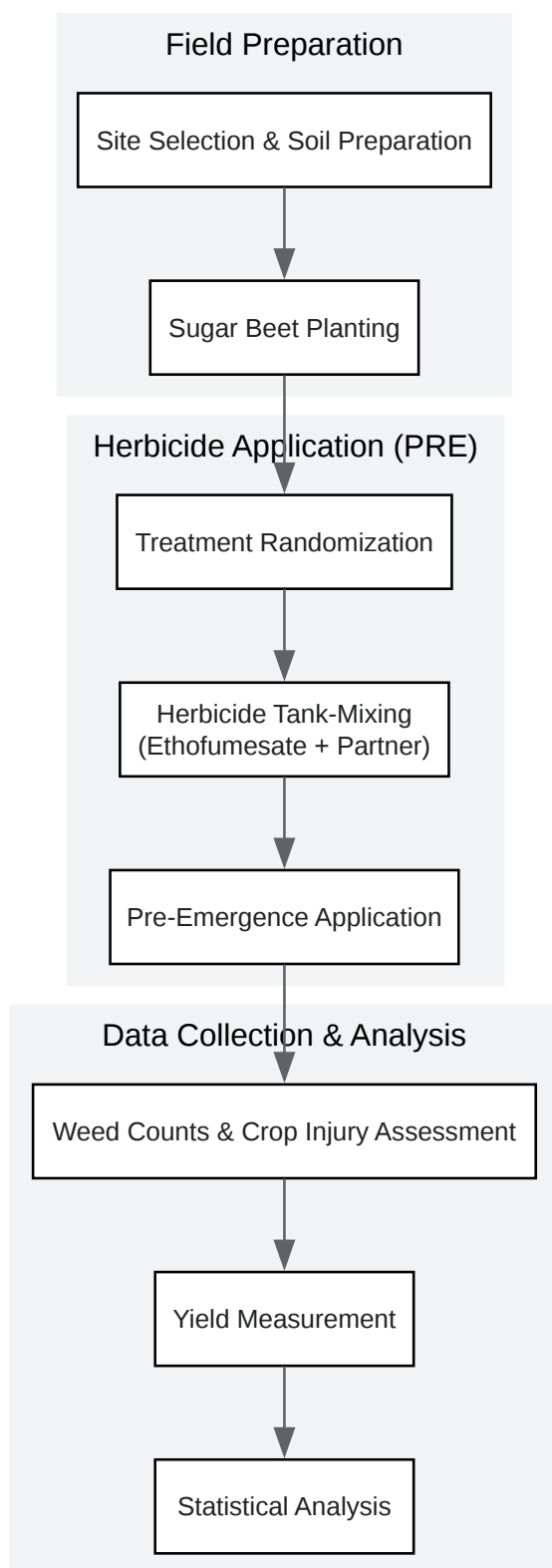
5. Data Collection:

- Weed Control: Visually assess the percentage of control for each weed species at 7, 14, and 28 days after treatment compared to the untreated control.
- Weed Biomass: At 28 days after treatment, collect above-ground weed biomass from designated quadrats, dry, and weigh.
- Crop Tolerance: Visually assess sugar beet injury as described in Protocol 1.
- Yield: Measure sugar beet root and sugar yield at harvest.

6. Statistical Analysis:

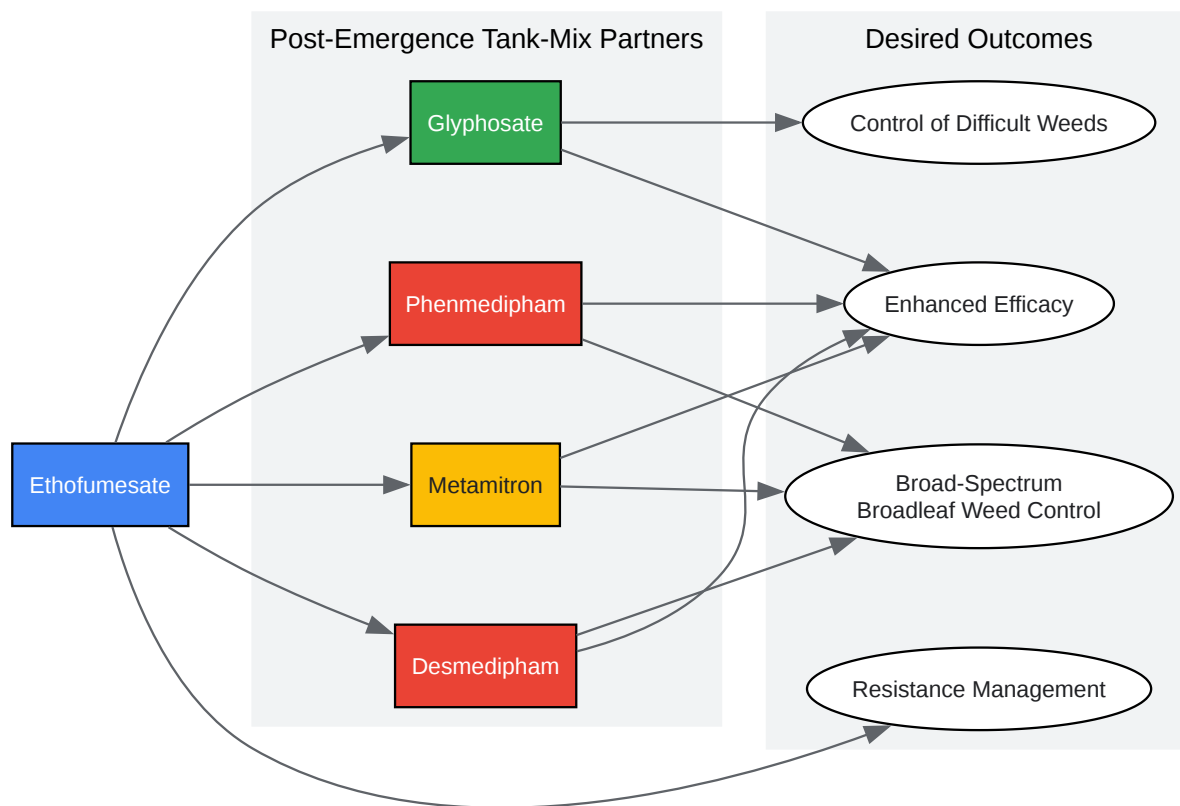
- Perform ANOVA and mean separation tests on all collected data.

Visualizations



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Caption: Workflow for Pre-Emergence Herbicide Combination Trials.



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